

1,1,1-Trifluoro-3-iodopropane safety data sheet (SDS)

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Compound of Interest

Compound Name: 1,1,1-Trifluoro-3-iodopropane

Cat. No.: B7725354

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Compound Identification and Physicochemical Profile

1,1,1-Trifluoro-3-iodopropane is a halogenated hydrocarbon utilized as a building block in organic synthesis, particularly in the introduction of trifluoroethyl groups in the development of novel pharmaceutical compounds. Its unique combination of a trifluoromethyl group and an iodo group makes it a valuable, yet hazardous, reagent that demands careful management.

A thorough understanding of its physical and chemical properties is the foundation of a robust safety protocol. These characteristics dictate its behavior under various laboratory conditions and inform decisions regarding storage, handling, and emergency response.

Table 1: Physicochemical Properties of **1,1,1-Trifluoro-3-iodopropane**

Property	Value	Source
Molecular Formula	C ₃ H ₄ F ₃ I	[1] [2] [3]
Molecular Weight	223.96 g/mol	[1] [4]
CAS Number	460-37-7	[3]
Appearance	Clear colorless to pink/light yellow liquid	[2] [4]
Boiling Point	80 - 90 °C	[1] [4]
Density	~1.911 - 2.0 g/mL at 25 °C	[1] [4]
Flash Point	>113 °C (>230 °F)	[2]
Vapor Pressure	64.9 mmHg at 25°C	[1] [2] [4]
Refractive Index	~1.42 - 1.432 (n _{20/D})	[1] [2]
Synonyms	3,3,3-Trifluoropropyl Iodide	

Note: The pinkish hue can develop over time due to light sensitivity, a common characteristic of iodo-compounds, indicating potential slow decomposition and release of iodine.

Hazard Analysis and GHS Classification

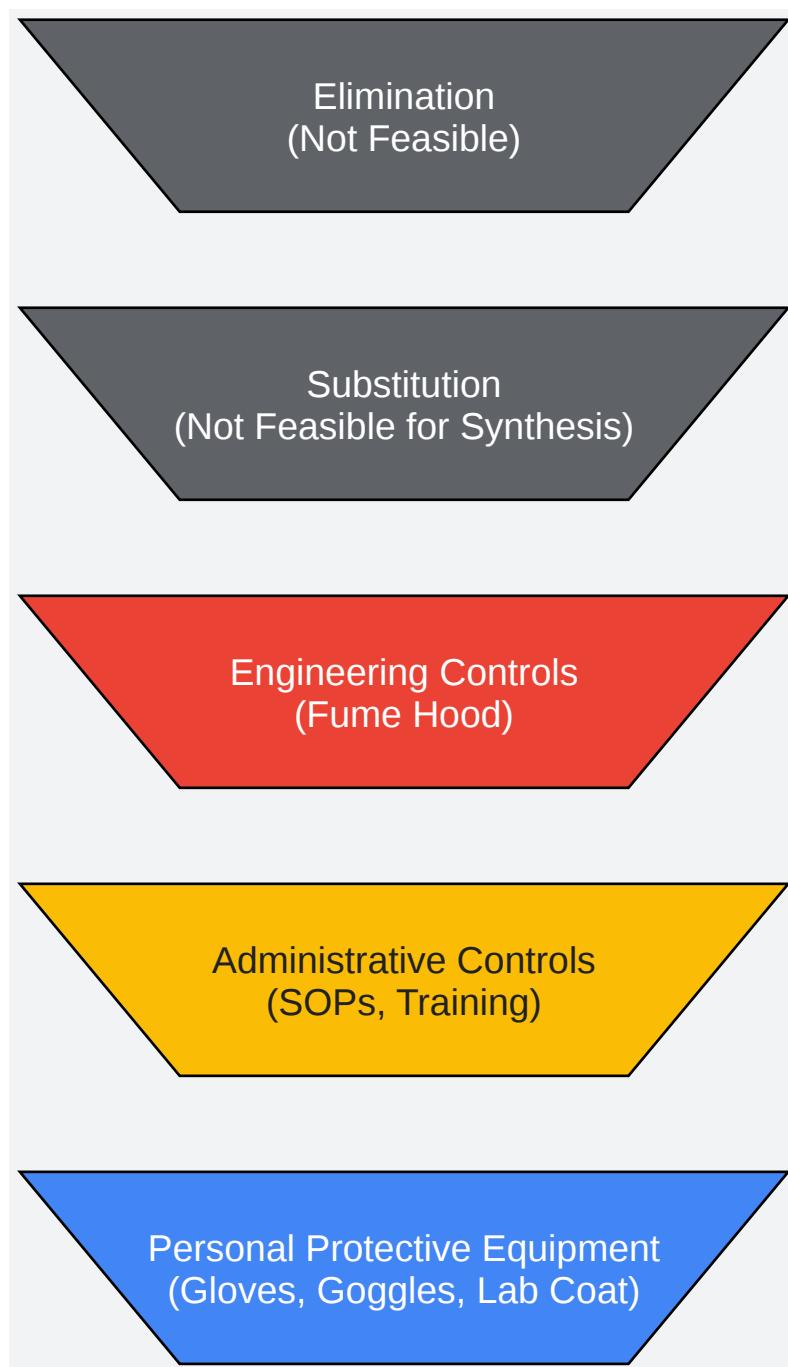
The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. **1,1,1-Trifluoro-3-iodopropane** is classified as an irritant, a determination based on its chemical reactivity and observed effects.[\[4\]](#)[\[5\]](#)

The primary hazards are:

- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The signal word associated with this compound is "Warning".[\[4\]](#)[\[5\]](#) This classification stems from the electrophilic nature of the carbon-iodine bond and the potential for the compound to

react with biological nucleophiles on the skin, in the eyes, and within the respiratory tract, leading to an inflammatory response.



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Caption: Hierarchy of controls for managing chemical exposure.

Engineering Controls: All manipulations of **1,1,1-Trifluoro-3-iodopropane** must be conducted within a certified chemical fume hood. [4] This is the primary engineering control to mitigate the risk of respiratory irritation by containing vapors at the source. The high vapor pressure (64.9 mmHg at 25°C) indicates a significant inhalation hazard if handled on an open bench. [1][2][4]

Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. The selection must be specific to the hazards presented.

- **Eye/Face Protection:** Chemical safety goggles are mandatory. If there is a splash hazard, a face shield should be worn in addition to goggles. This is a direct countermeasure to the H319 "Causes serious eye irritation" classification.
- **Skin Protection:** A flame-resistant lab coat and chemically resistant gloves are required. [4] Given the H315 "Causes skin irritation" hazard, ensure complete skin coverage. Nitrile gloves are a common choice, but for prolonged operations, consult a glove manufacturer's compatibility chart for halogenated compounds.
- **Respiratory Protection:** If engineering controls fail or during a large spill response, a multi-purpose combination respirator cartridge (US) or equivalent is necessary.

Safe Handling, Storage, and Disposal Protocols

Protocol 1: Standard Laboratory Handling

- **Preparation:** Before handling, ensure a chemical fume hood is operational and the sash is at the appropriate height. Don all required PPE. Locate the nearest eyewash station and safety shower.
- **Aliquotting:** Use non-sparking tools for transfers. [4] Dispense the required amount in the fume hood, keeping the container tightly closed when not in use to minimize vapor release.
- **Reaction Setup:** Conduct all reactions within the fume hood. The compound is light-sensitive; consider using amber glass vessels or wrapping the reaction flask with aluminum foil to prevent degradation. [2]
- **Post-Handling:** Thoroughly wash hands and any potentially exposed skin with soap and water after handling is complete. Decontaminate all equipment and the work surface.

Protocol 2: Storage

- Conditions: Store the container tightly closed in a dry, cool, and well-ventilated place. [4]A recommended storage temperature is below 15°C in a dark location. * Incompatibilities: Store away from strong oxidizing agents, strong bases, and other incompatible materials.
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms and statements.

Protocol 3: Waste Disposal

Waste material must be disposed of in accordance with national and local regulations. 1. Collect waste **1,1,1-Trifluoro-3-iodopropane** and contaminated materials in a designated, labeled, and sealed container. 2. Do not mix with other waste streams unless compatibility is confirmed. 3. Handle the uncleaned, empty container as you would the product itself. 4. Arrange for pickup by a licensed hazardous waste disposal company.

Emergency Procedures and First Aid

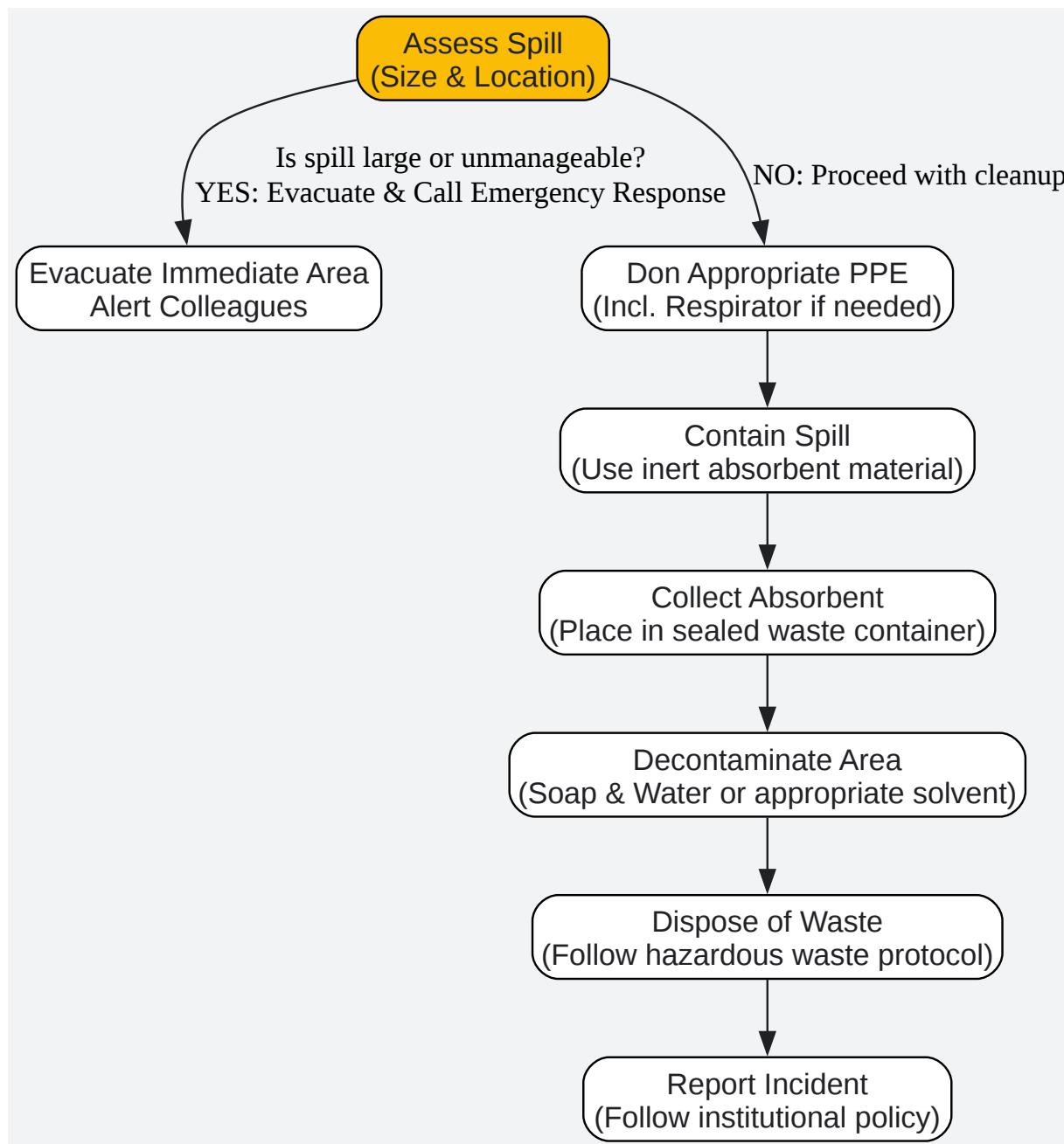
Rapid and correct response to an exposure or spill is critical to minimizing harm.

First-Aid Measures

- Inhalation: If vapors are inhaled, immediately move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor. [6]* Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention. [6]* Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [6]* Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Accidental Release Measures

The following workflow outlines the procedure for a small-scale laboratory spill.



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Caption: Workflow for responding to a laboratory spill.

Toxicological and Stability Insights

While comprehensive toxicological data is not thoroughly investigated, the GHS classification is based on established knowledge of similar halogenated compounds and available data. [5] The primary toxicological concerns are irritation to any tissue that comes into direct contact with the liquid or its vapors.

Stability and Reactivity:

- Chemical Stability: The product is considered chemically stable under standard ambient conditions (room temperature). * Conditions to Avoid: Avoid exposure to light, heat, and incompatible materials.
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, it may release hazardous substances such as hydrogen fluoride (HF), hydrogen iodide (HI), and carbon oxides.

Conclusion

1,1,1-Trifluoro-3-iodopropane is an essential reagent whose utility in pharmaceutical development is matched by its potential hazards. A safety-first mindset, grounded in a deep understanding of its chemical properties and reactive nature, is non-negotiable. By implementing the engineering controls, adhering to strict handling protocols, and being prepared for emergencies as outlined in this guide, researchers can mitigate the risks and utilize this compound effectively and safely.

References

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